

Biological Activity of 5-Aminoadamantan-2-ol Derivatives: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	5-Aminoadamantan-2-ol;hydrochloride
Cat. No.:	B2536366

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: While this guide focuses on the biological activity of 5-aminoadamantan-2-ol derivatives, publicly available research specifically on this scaffold is limited. Therefore, this document draws upon data and methodologies from studies on structurally related aminoadamantane derivatives to provide a comprehensive overview of potential activities and relevant experimental approaches.

Introduction

Adamantane, a rigid, lipophilic, tricyclic hydrocarbon, has proven to be a valuable scaffold in medicinal chemistry. Its unique properties often lead to favorable pharmacokinetic and pharmacodynamic profiles in drug candidates. Aminoadamantane derivatives, in particular, have a rich history of biological activity, most notably as antiviral and central nervous system (CNS) active agents. This technical guide explores the potential biological activities of 5-aminoadamantan-2-ol derivatives, a class of compounds with potential for diverse therapeutic applications. The presence of both an amino and a hydroxyl group on the adamantane core offers opportunities for a variety of chemical modifications, making this scaffold an interesting subject for drug discovery and development.

Synthesis of Aminoadamantan-2-ol Derivatives

The synthesis of 5-aminoadamantan-2-ol derivatives would likely commence with commercially available adamantan-2-one. A key strategic step would be the introduction of an amino group at the C5 position. This could potentially be achieved through a multi-step sequence involving, for example, bromination followed by amination. Subsequent derivatization of the amino and hydroxyl groups would allow for the creation of a library of diverse compounds for biological screening.

A plausible synthetic workflow is outlined below:

Caption: General synthetic workflow for 5-aminoadamantan-2-ol derivatives.

Biological Activities

Based on the broader class of aminoadamantane derivatives, 5-aminoadamantan-2-ol analogs are anticipated to exhibit a range of biological activities, including antiviral and anticancer properties.

Antiviral Activity

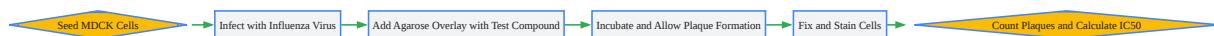
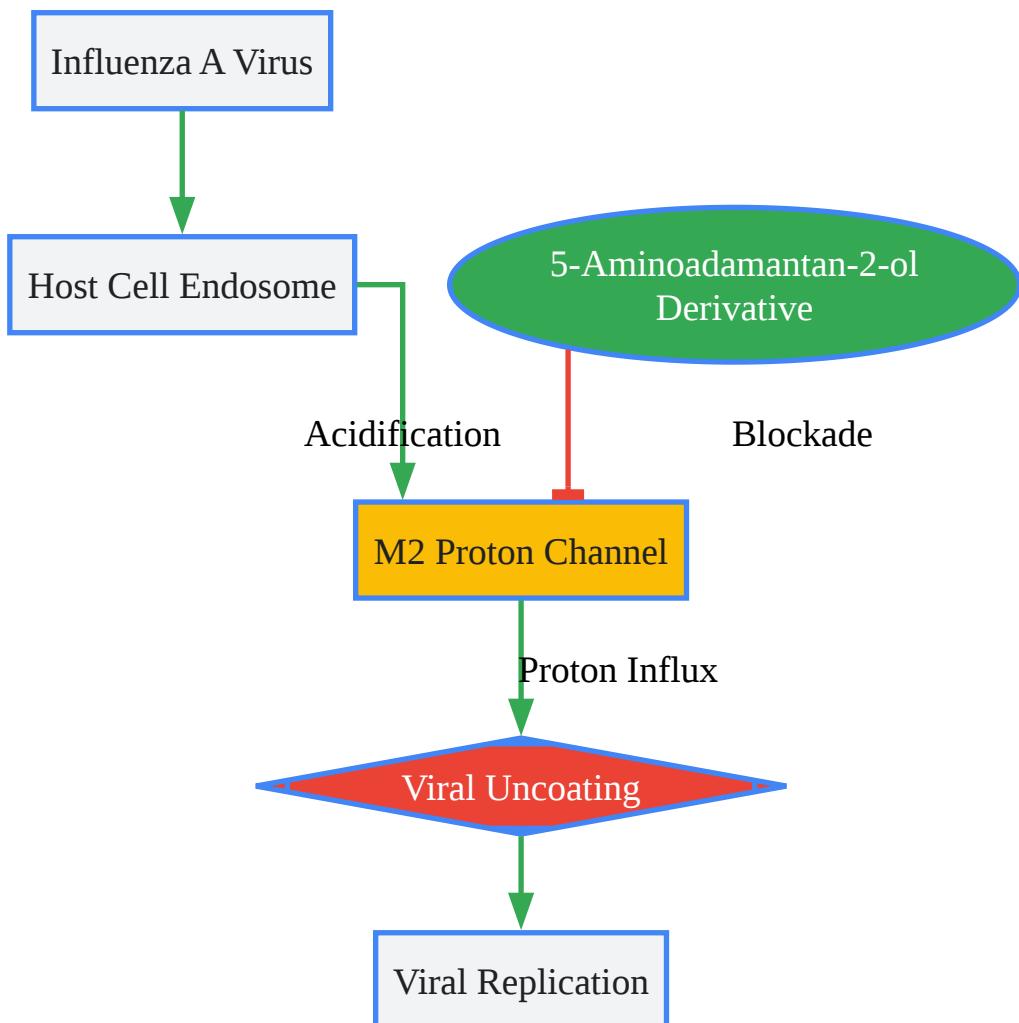
Aminoadamantanes, such as amantadine and rimantadine, are well-known for their inhibitory activity against the influenza A virus.[\[1\]](#)[\[2\]](#) This activity is primarily mediated through the blockade of the M2 proton channel, a viral protein essential for the uncoating of the virus within the host cell.[\[1\]](#)[\[2\]](#) More recently, aminoadamantane derivatives have also been investigated for their potential against other viruses, including SARS-CoV-2.[\[3\]](#)

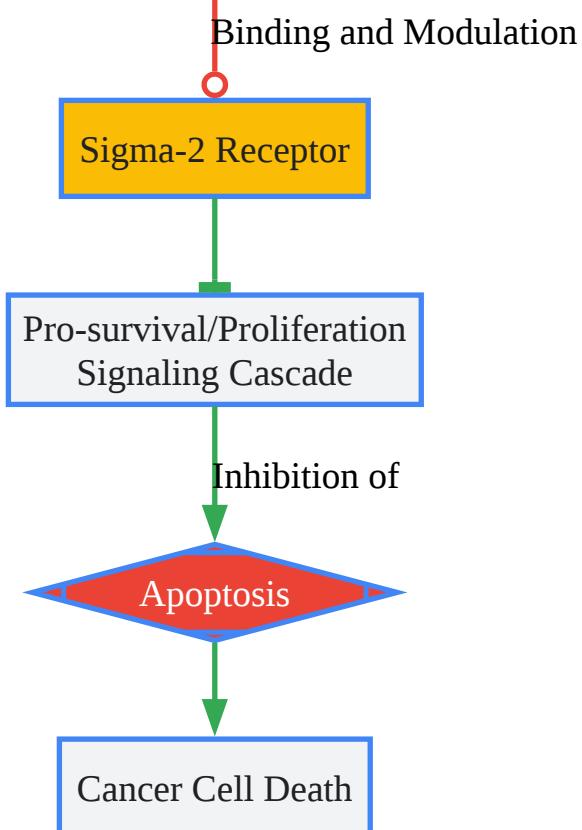
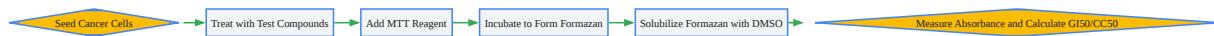
Table 1: Antiviral Activity of Representative Aminoadamantan Derivatives

Compound ID	Virus	Assay	IC50 (μM)	Cytotoxicity (CC50, μM)	Selectivity Index (SI)	Reference
Amantadine	Influenza A (H3N2)	Plaque Reduction	1.5	>100	>67	[2]
Rimantadine	Influenza A (H3N2)	Plaque Reduction	0.8	>100	>125	[2]
Derivative 3F4	SARS-CoV-2	Viral Replication	0.32	>1000	>3125	[3]
Derivative 3F5	SARS-CoV-2	Viral Replication	0.44	>1000	>2272	[3]

Note: The compounds listed are not 5-aminoadamantan-2-ol derivatives but are representative of the aminoadamantane class.

The proposed mechanism of action for anti-influenza A activity is illustrated below:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and antiviral activity evaluation of some new aminoadamantane derivatives. 2 - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Synthetic Analogues of Amino adamantane as Influenza Viral Inhibitors—In Vitro, In Silico and QSAR Studies [mdpi.com]
- 3. New anti-SARS-CoV-2 amino adamantane compounds as antiviral candidates for the treatment of COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Biological Activity of 5-Amino adamantan-2-ol Derivatives: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2536366#biological-activity-of-5-amino adamantan-2-ol-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com